

Application Notes and Protocols: Z-IETD-FMK (Caspase-8 Inhibitor)

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Compound of Interest

Compound Name: Z-Eda-eda-Z

Cat. No.: B069151

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Introduction

Z-IETD-FMK is a highly selective and cell-permeable irreversible inhibitor of caspase-8.[1][2][3] Caspase-8 is a critical initiator caspase in the extrinsic apoptosis pathway, making Z-IETD-FMK an invaluable tool for studying apoptosis and related cellular processes. This document provides detailed protocols for the preparation of stock solutions and working concentrations of Z-IETD-FMK for use in various in vitro and in vivo experimental settings. The peptide sequence IETD (Isoleucine-Glutamic acid-Threonine-Aspartic acid) is designed to preferentially bind to the active site of caspase-8.[4] The N-terminus is protected by a benzyloxycarbonyl (Z) group, which enhances cell permeability, while the C-terminal fluoromethyl ketone (FMK) group allows for irreversible binding to the active site of the caspase.[5]

Chemical Properties and Solubility

A summary of the key chemical properties of Z-IETD-FMK is provided in the table below.

Property	Value	Reference
Synonyms	Z-Ile-Glu(O-Me)-Thr-Asp(O-Me)-FMK	[4]
Molecular Formula	C ₃₀ H ₄₃ FN ₄ O ₁₁	[4]
Molecular Weight	654.68 g/mol	[4]
Purity	≥ 95% (UHPLC)	[4]
Solubility	Soluble in DMSO	[2][5][6]

Stock Solution Preparation

Proper preparation and storage of the Z-IETD-FMK stock solution are crucial for maintaining its activity and ensuring experimental reproducibility.

Materials:

- Z-IETD-FMK (lyophilized powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

Protocol:

- **Reconstitution:** Allow the vial of lyophilized Z-IETD-FMK to equilibrate to room temperature before opening to prevent condensation. To prepare a 20 mM stock solution, reconstitute 1 mg of Z-IETD-FMK in 76.5 µL of high-purity DMSO.[5] For other concentrations, adjust the volume of DMSO accordingly. For instance, to achieve a 5 mM stock solution from 1 mg of powder, add 305.4 µL of DMSO. It is important to note that a pellet may not be visible in the vial.[5]
- **Dissolution:** Vortex the solution gently until the powder is completely dissolved. Sonication can be used to aid dissolution if necessary.[2]

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to 6 months or at -80°C for up to one year.^{[2][5]} Lyophilized powder is stable for one year when stored at -20°C to -70°C.^[5]

Table 1: Stock Solution Preparation

Desired Stock Concentration	Mass of Z-IETD-FMK	Volume of DMSO to Add
5 mM	1 mg	305.4 µL
10 mM	1 mg	152.7 µL
20 mM	1 mg	76.5 µL

Working Concentration and Dilution

The optimal working concentration of Z-IETD-FMK can vary depending on the cell type, experimental conditions, and the specific apoptotic stimulus being investigated.^[5] It is recommended to perform a dose-response experiment to determine the most effective concentration for your specific assay.

General Guidelines:

- In vitro cell culture assays: Typical working concentrations range from 1 µM to 100 µM.^{[4][5]}
- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept below 1.0% to avoid cellular toxicity.^[5] It is advisable to include a solvent control (vehicle control) in your experiments to account for any effects of DMSO.^[5]

Protocol for Preparing Working Solutions:

- Intermediate Dilution: Immediately before use, dilute the 20 mM stock solution to an intermediate concentration (e.g., 1 mM or 2 mM) in a protein-containing buffer such as PBS with 1% BSA or in cell culture medium supplemented with 5-10% fetal bovine serum.^[5] This helps to prevent precipitation of the inhibitor.

- Final Dilution: Add the appropriate volume of the intermediate dilution to your cell culture to achieve the desired final working concentration.

Table 2: Example Dilutions for Cell Culture Experiments

Desired Final Concentration	Volume of 1 mM Intermediate Stock to add to 1 mL of Media	Volume of 20 mM Stock to add to 1 mL of Media
1 μ M	1 μ L	0.05 μ L
10 μ M	10 μ L	0.5 μ L
20 μ M	20 μ L	1 μ L
50 μ M	50 μ L	2.5 μ L
100 μ M	100 μ L	5 μ L

Experimental Protocols

Inhibition of Apoptosis in Cell Culture

This protocol describes a general method for using Z-IETD-FMK to inhibit apoptosis induced by an external stimulus.

Materials:

- Cells of interest cultured in appropriate medium
- Apoptosis-inducing agent (e.g., TNF- α , FasL)
- Z-IETD-FMK stock solution
- Cell viability assay (e.g., MTT, CellTiter-Glo)
- Apoptosis detection assay (e.g., Annexin V/PI staining, Caspase-3/7 activity assay)

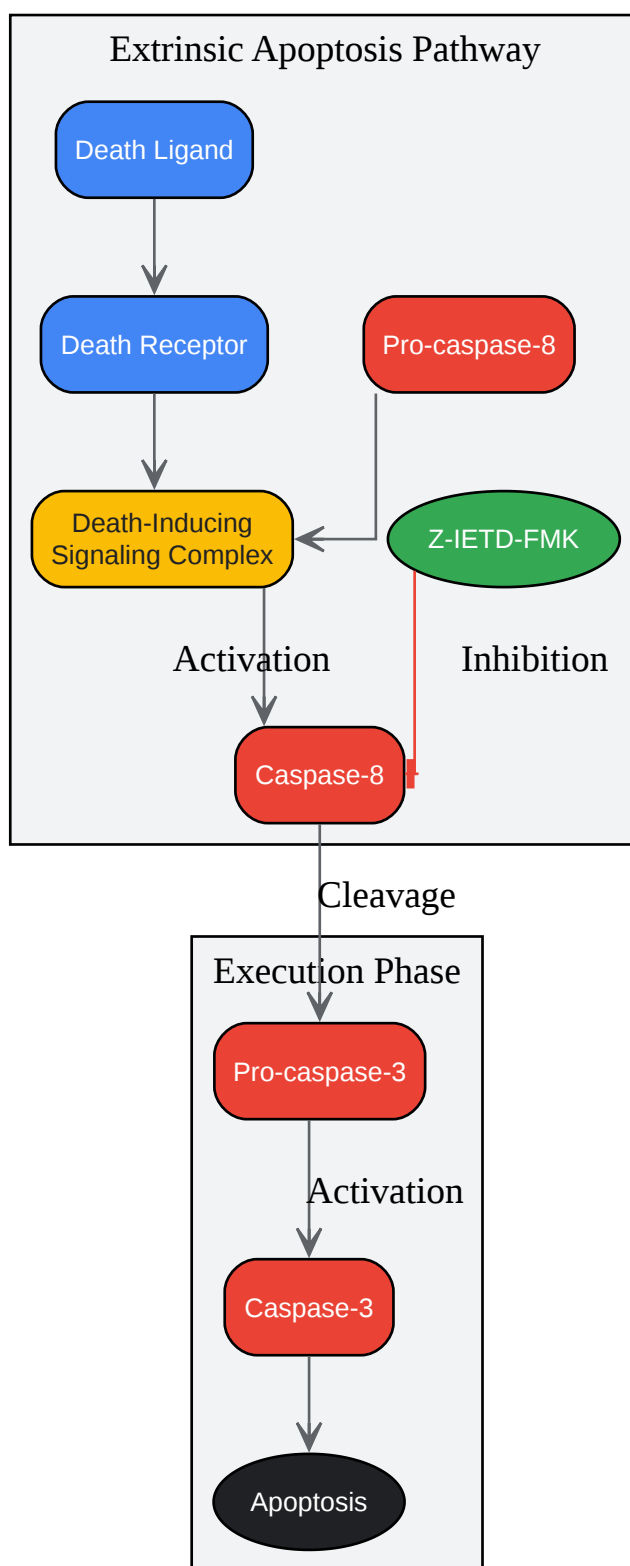
Protocol:

- **Cell Seeding:** Seed cells in a multi-well plate at a density appropriate for your assay and allow them to adhere overnight.
- **Pre-treatment (Optional but Recommended):** Pre-incubate the cells with various concentrations of Z-IETD-FMK (e.g., 1, 10, 20, 50, 100 μ M) for 1-2 hours before adding the apoptotic stimulus.
- **Induction of Apoptosis:** Add the apoptosis-inducing agent to the cell culture medium.
- **Incubation:** Incubate the cells for a period sufficient to induce apoptosis (this will vary depending on the cell type and stimulus).
- **Analysis:** Assess the inhibition of apoptosis using a suitable method, such as measuring cell viability or quantifying apoptotic markers.

Signaling Pathway and Experimental Workflow

Caspase-8 Mediated Apoptosis Pathway

Z-IETD-FMK acts by inhibiting caspase-8, a key initiator caspase in the extrinsic apoptosis pathway. The following diagram illustrates this pathway.

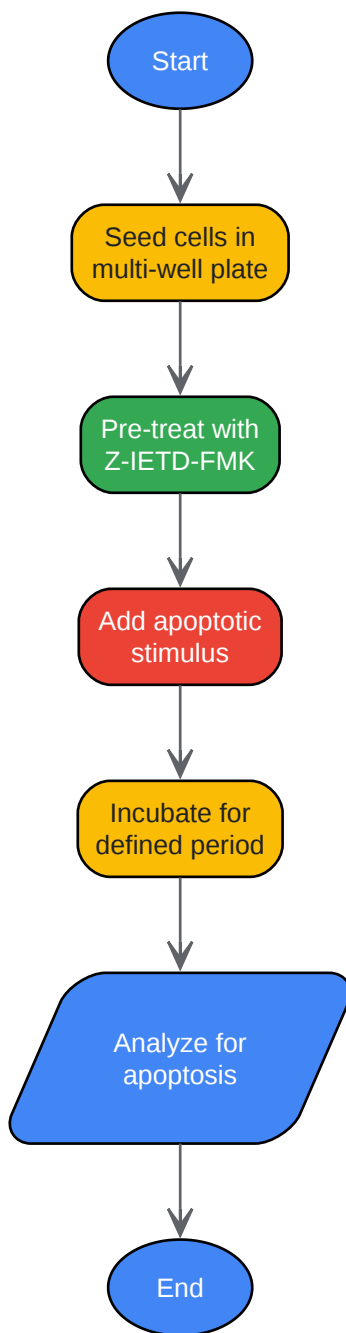


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Caption: Caspase-8 signaling pathway inhibition by Z-IETD-FMK.

Experimental Workflow for Apoptosis Inhibition Assay

The following diagram outlines a typical experimental workflow for assessing the inhibitory effect of Z-IETD-FMK on apoptosis.



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Caption: Workflow for an apoptosis inhibition experiment.

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